

Physico-chemical properties of Tri-m-tolyl phosphate

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Compound of Interest

Compound Name: *Tri-m-tolyl phosphate*

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An In-Depth Technical Guide to the Physico-Chemical Properties of **Tri-m-tolyl Phosphate**

Abstract

Tri-m-tolyl phosphate (TmTP), a specific isomer of tricresyl phosphate (TCP), is an organophosphate ester of significant industrial and research interest. While often found as a component in commercial TCP mixtures used as flame retardants and plasticizers, the pure meta-isomer possesses distinct physico-chemical properties that dictate its behavior, applications, and analytical determination.^[1] This guide provides a comprehensive exploration of the core physico-chemical characteristics of **Tri-m-tolyl phosphate**, intended for researchers, chemists, and drug development professionals. We will delve into its structural attributes, thermodynamic properties, solubility, reactivity, and the analytical methodologies essential for its characterization, grounding the discussion in established experimental data and mechanistic principles.

Introduction: Contextualizing Tri-m-tolyl Phosphate

Organophosphate esters represent a broad class of compounds with diverse applications, from lubricants to chemical warfare agents. Within this class, aryl phosphates, such as tricresyl phosphate (TCP), are valued for their thermal stability and flame-retardant properties.^[1] Commercial TCP is a complex mixture of ten possible isomers derived from ortho-, meta-, and para-cresol.^[2] The specific position of the methyl group on the phenyl ring profoundly influences the molecule's properties, including its toxicity. The ortho-isomer, Tri-o-cresyl phosphate (TOCP), is a known neurotoxin, making the characterization and separation of

isomers a critical concern.[1][3] This guide focuses specifically on the meta-isomer, **Tri-m-tolyl phosphate** (CAS No. 563-04-2), to provide a clear, isomer-specific dataset for scientific applications.[4]

Molecular and Structural Properties

The foundational characteristics of a molecule are dictated by its structure. TmTP consists of a central phosphate group bonded to three m-cresol moieties.

Table 1: Identification and Molecular Properties of **Tri-m-tolyl Phosphate**

Property	Value	Source(s)
CAS Number	563-04-2	[4][5][6]
Molecular Formula	C ₂₁ H ₂₁ O ₄ P	[4][7]
Molecular Weight	368.36 g/mol	[4][7]
IUPAC Name	Tris(3-methylphenyl) phosphate	[2]
Synonyms	Tri-m-cresyl phosphate, Phosphoric acid, tri-m-tolyl ester	[2][6]
SMILES	<chem>Cc1cccc(OP(=O)(Oc2cccc(C)c2)Oc3cccc(C)c3)c1</chem>	[4]
InChI Key	RMLPZKRPSQVRAB-UHFFFAOYSA-N	[4]

Core Physico-chemical Data

The bulk properties of TmTP are critical for its handling, storage, and application. Unlike the mixed isomers which are typically liquids, pure **Tri-m-tolyl phosphate** exists as a solid at room temperature.[4][5]

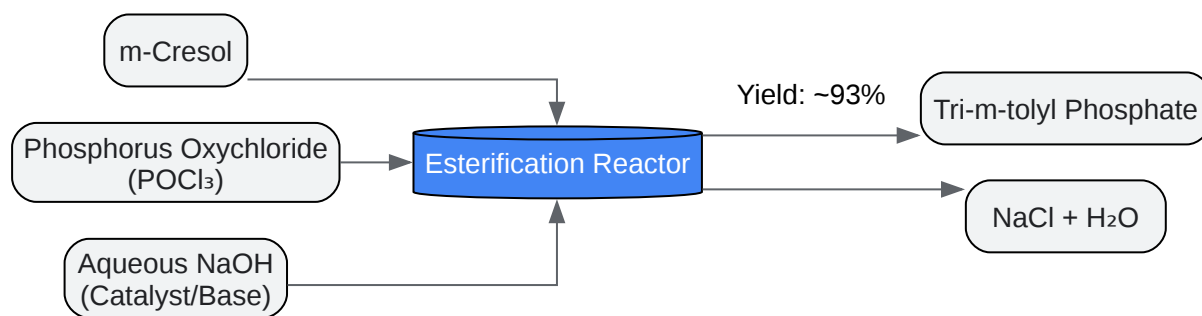
Table 2: Key Physico-chemical Properties of **Tri-m-tolyl Phosphate**

Property	Value	Conditions	Source(s)
Appearance	White or colorless to light yellow solid, powder, or lump.	Ambient	[5][6][7]
Melting Point	20 - 25.5 °C	-	[5][6][7]
Boiling Point	410 °C	760 mmHg	[5][7]
240 °C	3 mmHg	[6]	
Density	1.15 - 1.16 g/cm ³	25 °C	[5][7][8]
Refractive Index	1.555 - 1.557	20 °C	[5][7][8]
Flash Point	210 °C	-	[5][7]
Vapor Pressure	1.1 x 10 ⁻⁷ mmHg	25 °C (Estimated)	[8]
Viscosity	60 cSt (for isomeric mix)	25 °C	[8]

Synthesis and Reactivity Profile

Synthesis Pathway

The synthesis of **Tri-m-tolyl phosphate** is typically achieved via an esterification reaction. The causality behind this choice is the high reactivity of phosphorus oxychloride with the hydroxyl group of m-cresol. An alkaline medium, such as aqueous sodium hydroxide, is often employed to neutralize the hydrochloric acid byproduct, driving the reaction to completion and improving yield.[9] This alkaline process offers advantages over other methods, including lower reaction temperatures and shorter reaction times.[9]



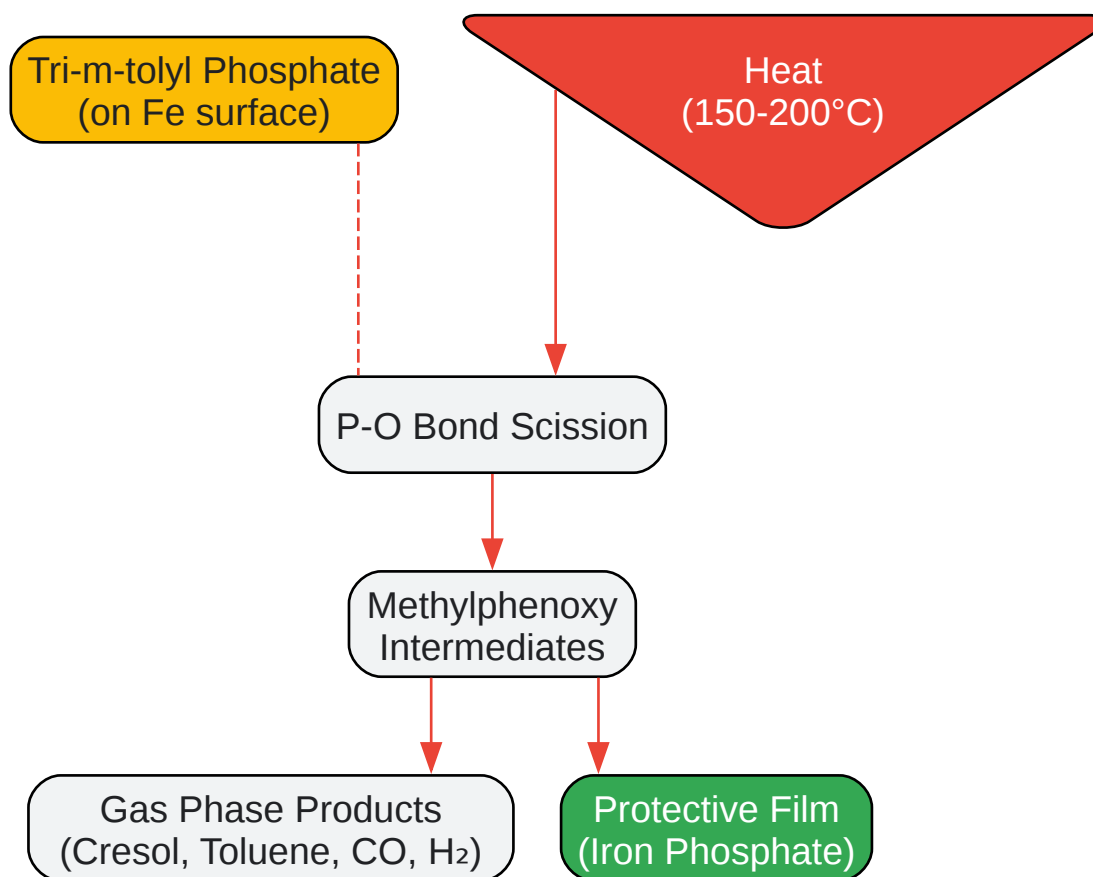
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Caption: General workflow for the alkaline synthesis of **Tri-m-tolyl phosphate**.^[9]

Chemical Stability and Decomposition

Tri-m-tolyl phosphate is stable under standard storage conditions.^{[8][10]} However, its chemical behavior is characterized by several key reactivities:

- **Hydrolysis:** The ester linkages are susceptible to hydrolysis, particularly under alkaline conditions, which cleaves the P-O-C bond to yield dicresyl phosphate and m-cresol.^[7]
- **Reaction with Reducing Agents:** In the presence of strong reducing agents like metal hydrides, organophosphates can decompose to form highly toxic and flammable phosphine gas (PH₃).^{[7][11]}
- **Oxidation:** Partial oxidation, especially at elevated temperatures, can lead to the release of toxic phosphorus oxides (e.g., P₄O₁₀).^{[7][11]}
- **Thermal Decomposition:** The thermal stability of aryl phosphates is a key reason for their use as high-temperature lubricants. Studies on iron surfaces show that TmTP begins to decompose between 150 °C and 200 °C.^[12] The primary decomposition pathway involves the scission of the P-O bond, leading to the formation of methylphenoxy intermediates.^[12] These intermediates can then desorb as cresol or further decompose to produce toluene, carbon monoxide, and hydrogen gas, while depositing a protective iron phosphate layer on the surface.^{[12][13][14]}



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Caption: Simplified thermal decomposition pathway of TmTP on an iron surface.[12][13]

Solubility and Partitioning

The solubility of a compound is paramount for applications ranging from formulation to environmental fate assessment. **Tri-m-tolyl phosphate**'s large, hydrophobic aromatic structure dictates its solubility profile.

- **Aqueous Solubility:** It is considered insoluble in water.[5][6][7] This low water solubility is a key factor in its environmental persistence in aquatic systems, though it is not considered bioaccumulative.[15][16]
- **Organic Solubility:** TmTP exhibits good solubility in many common organic solvents. It is reported as soluble in acetone and ether, and slightly soluble in chloroform, methanol, and

alcohol.^{[5][6][7]} Commercial TCP mixtures are readily miscible with solvents like toluene and hexane.^{[1][17]}

This differential solubility is the principle behind its extraction and analysis. For instance, in analyzing contaminated edible oils, acetonitrile is used to selectively extract TCP from the lipid matrix.^[18]

Analytical Methodologies for Characterization

Accurate identification and quantification of **Tri-m-tolyl phosphate**, especially in the presence of its isomers, requires robust analytical techniques. The choice of method is driven by the sample matrix, required sensitivity, and the need for isomeric separation.

Chromatographic Separation

Chromatography is the cornerstone of TmTP analysis. The goal is to achieve baseline separation from other isomers and matrix components.

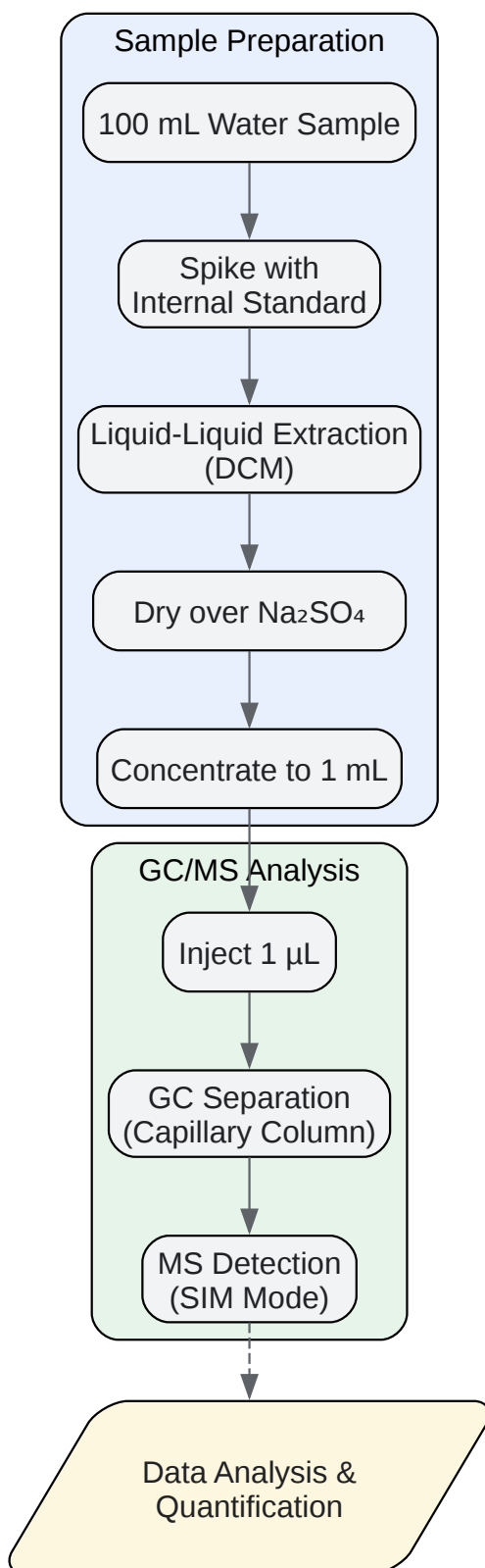
- **Gas Chromatography (GC):** GC is a powerful tool for analyzing volatile and semi-volatile compounds like TmTP. A flame photometric detector (FPD) set to phosphorus mode provides high selectivity and sensitivity.^[19] For definitive identification, GC is coupled with Mass Spectrometry (GC/MS), which can provide structural information and low detection limits, often in the nanogram-per-liter range.^{[20][21]}
- **High-Performance Liquid Chromatography (HPLC):** Reverse-phase HPLC (RP-HPLC) is also a viable method. A typical mobile phase consists of an acetonitrile and water mixture.^[22] Using a C18 column, TmTP can be effectively separated. For detection, UV is common, but coupling to a mass spectrometer (LC-MS) provides greater specificity, especially when using formic acid instead of phosphoric acid in the mobile phase to ensure MS compatibility.^[22]

Experimental Protocol: GC/MS Analysis of TmTP

The following protocol outlines a self-validating system for the determination of TmTP in an environmental water sample.

- **Sample Preparation (Liquid-Liquid Extraction):**

- To 100 mL of the water sample, add a known amount of an internal standard (e.g., deuterated triphenyl phosphate).
- Extract the sample three times with 20 mL portions of dichloromethane (DCM) in a separatory funnel.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Concentrate the extract to 1 mL under a gentle stream of nitrogen.
- Instrumental Analysis (GC/MS):
 - Column: Use a capillary column suitable for semi-volatile compounds (e.g., 30m x 0.25mm ID, 0.25 μ m film thickness, 5% phenyl methylpolysiloxane).
 - Injection: Inject 1 μ L of the concentrated extract in splitless mode.
 - Oven Program: Start at 80°C, hold for 1 min, ramp to 280°C at 10°C/min, and hold for 5 min. This temperature ramp ensures separation from other isomers and elution of the analyte.
 - MS Detection: Operate in Selective Ion Monitoring (SIM) mode for maximum sensitivity, monitoring characteristic ions for TmTP and the internal standard.
- Quantification:
 - Create a calibration curve using standards of known TmTP concentrations.
 - Calculate the concentration in the original sample based on the response ratio of the analyte to the internal standard.



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Caption: Standard workflow for the GC/MS determination of **Tri-m-tolyl phosphate**.

Conclusion

Tri-m-tolyl phosphate exhibits a unique set of physico-chemical properties defined by its specific isomeric structure. Its high boiling point, thermal stability, and hydrophobicity make it, as part of TCP mixtures, an effective flame retardant and lubricant. However, these same properties, combined with its potential for hydrolysis and decomposition into toxic byproducts under certain conditions, necessitate careful handling and precise analytical characterization. The methodologies and data presented in this guide provide a foundational resource for scientists and researchers, enabling a more informed approach to the study and application of this important organophosphate ester.

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